

# 2-Bromo-5-fluorophenylacetic acid CAS number 739336-26-6

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## Compound of Interest

Compound Name: 2-Bromo-5-fluorophenylacetic acid

Cat. No.: B1333247

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An In-depth Technical Guide to **2-Bromo-5-fluorophenylacetic acid** (CAS: 739336-26-6)

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of **2-Bromo-5-fluorophenylacetic acid**, a key organic building block used in pharmaceutical research and development. It covers physicochemical properties, potential synthesis routes, chemical reactivity, applications, and safety protocols.

## Physicochemical and Computational Properties

**2-Bromo-5-fluorophenylacetic acid** is a halogenated aromatic carboxylic acid. Its unique substitution pattern, featuring both bromine and fluorine atoms, makes it a valuable intermediate for introducing specific functionalities into complex molecules. The physical and computed properties are summarized below.

Property	Value	Reference
CAS Number	739336-26-6	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrFO <sub>2</sub>	[3][2][4]
Molecular Weight	233.03 g/mol	[2][4]
Melting Point	113-114 °C	[3]
Physical Form	Solid	
Purity	Commercially available from 96% to ≥98%	[4][5]
Topological Polar Surface Area (TPSA)	37.3 Å <sup>2</sup>	[4]
LogP (Computed)	2.2153	[4]
Hydrogen Bond Donors	1	[4]
Hydrogen Bond Acceptors	1	[4]
Rotatable Bonds	2	[4]

Spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and Mass Spectrometry are not widely published in public literature but are often available from commercial suppliers upon request.[6]

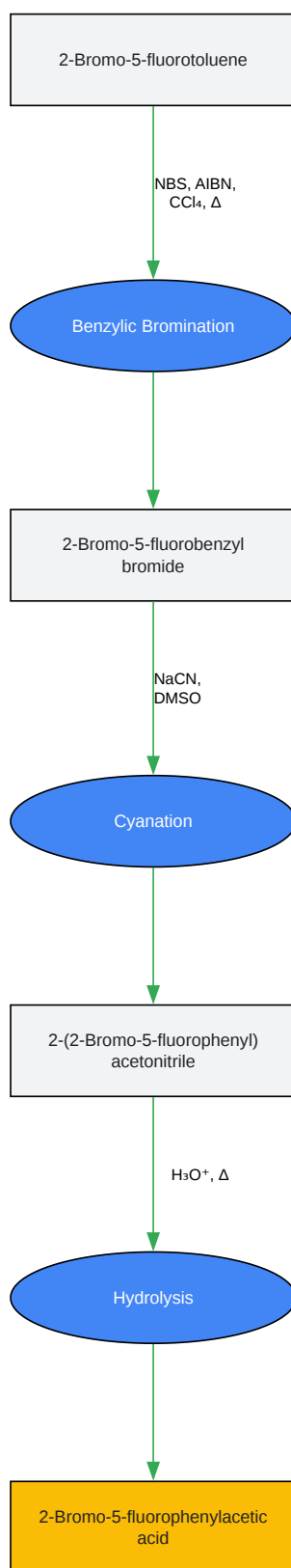
## Synthesis and Manufacturing

While specific process chemistry for the industrial-scale synthesis of **2-Bromo-5-fluorophenylacetic acid** is proprietary, a plausible and common laboratory-scale synthetic route can be proposed based on established organic chemistry principles. A logical pathway begins with 2-bromo-5-fluorotoluene, a readily available starting material.

The proposed pathway involves three key transformations:

- **Benzylic Bromination:** Free-radical bromination of the methyl group using N-Bromosuccinimide (NBS) and a radical initiator.

- Nitrile Formation: Nucleophilic substitution of the resulting benzyl bromide with sodium cyanide to form the corresponding phenylacetonitrile.
- Hydrolysis: Acid- or base-catalyzed hydrolysis of the nitrile functional group to yield the final carboxylic acid product.



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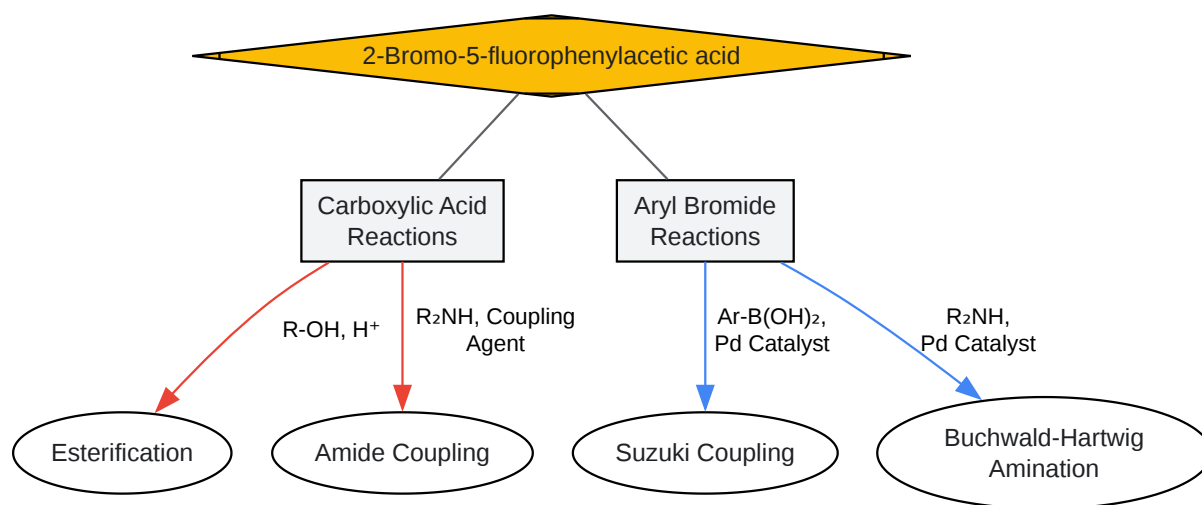
Figure 1: Plausible synthetic pathway for **2-Bromo-5-fluorophenylacetic acid**.

## Chemical Reactivity and Applications

**2-Bromo-5-fluorophenylacetic acid** is a bifunctional molecule, offering two primary sites for chemical modification: the carboxylic acid group and the aryl bromide. This dual reactivity makes it a versatile building block, particularly in the synthesis of pharmaceutical ingredients.<sup>[3]</sup>  
<sup>[7]</sup><sup>[8]</sup>

- **Carboxylic Acid Reactions:** The -COOH group can readily undergo standard transformations such as esterification, amide bond formation (coupling), reduction to an alcohol, or conversion to an acyl chloride.
- **Aryl Bromide Reactions:** The C-Br bond is a handle for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira, Buchwald-Hartwig), allowing for the formation of C-C, C-N, and C-O bonds.

The compound has been cited in patent literature related to the development of novel therapeutic agents and molecular glue degraders, highlighting its role in modern drug discovery.



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Figure 2: Key reaction pathways involving **2-Bromo-5-fluorophenylacetic acid**.

## Representative Experimental Protocol

The following is a representative protocol for the esterification of **2-Bromo-5-fluorophenylacetic acid**, demonstrating its use as a chemical intermediate. This protocol is for illustrative purposes and should be adapted and optimized based on laboratory conditions.

Objective: Synthesis of Methyl 2-(2-bromo-5-fluorophenyl)acetate via Fischer Esterification.

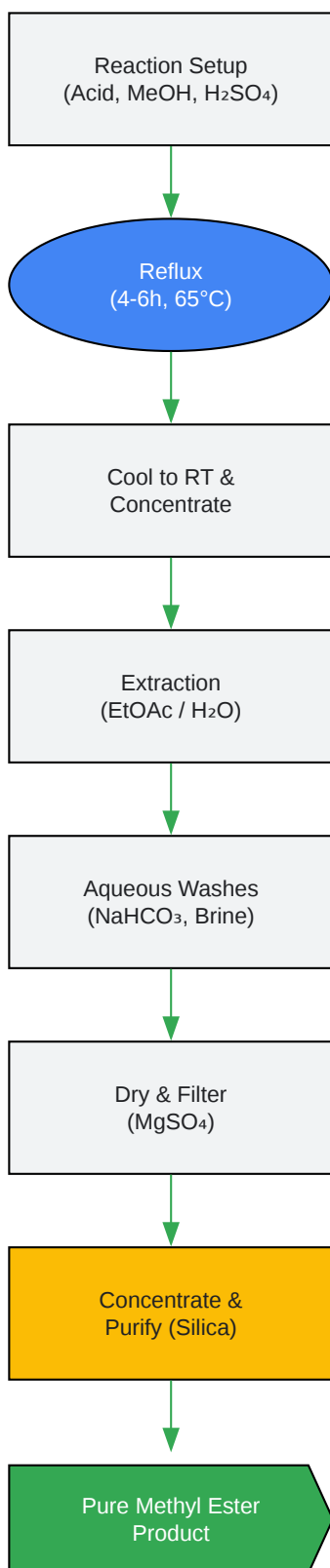
Materials:

- **2-Bromo-5-fluorophenylacetic acid** (1.0 eq)
- Methanol (MeOH), anhydrous (20-30 eq, serves as solvent and reagent)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>), concentrated (0.1-0.2 eq, catalyst)
- Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Ethyl acetate (EtOAc)
- Deionized water

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add **2-Bromo-5-fluorophenylacetic acid**.
- Add anhydrous methanol to the flask, ensuring the starting material is fully dissolved or well-suspended.
- While stirring, slowly add concentrated sulfuric acid to the solution. The addition is exothermic.
- **Reaction:** Heat the mixture to reflux (approx. 65 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS.

- Work-up: Once the reaction is complete, cool the mixture to room temperature.
- Reduce the volume of methanol under reduced pressure using a rotary evaporator.
- Dilute the residue with ethyl acetate and transfer to a separatory funnel.
- Wash the organic layer sequentially with deionized water, saturated  $\text{NaHCO}_3$  solution (caution:  $\text{CO}_2$  evolution), and brine.
- Purification: Dry the isolated organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate the filtrate in vacuo to yield the crude product.
- If necessary, purify the crude ester by flash column chromatography on silica gel.



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*Figure 3: General experimental workflow for Fischer esterification.*



## Safety and Handling

**2-Bromo-5-fluorophenylacetic acid** is an irritant and requires careful handling in a laboratory setting.[3] Standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

Hazard Information	Code	Description
Signal Word	Warning	
Hazard Statements	H302	Harmful if swallowed.
H315	Causes skin irritation.	
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P405	Store locked up.	

**Storage:** Store in a tightly sealed container in a dry, cool, and well-ventilated area.

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## References

- 1. 2-BROMO-5-FLUOROPHENYLACETIC ACID | 739336-26-6 [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. 739336-26-6 Cas No. | 2-Bromo-5-fluorophenylacetic acid | Matrix Scientific [matrixscientific.com]
- 4. chemscene.com [chemscene.com]
- 5. 2-Bromo-5-fluorophenyl acetic acid, 96%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 6. 739336-26-6|2-Bromo-5-fluorophenylacetic acid|BLD Pharm [bldpharm.com]
- 7. nbinnco.com [nbinnco.com]
- 8. nbinnco.com [nbinnco.com]
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